

Application of Diacetone Alcohol in Cellulose Ester Lacquers: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diacetone alcohol

Cat. No.: B1670379

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diacetone alcohol (DAA), a hydroxyl-ketone, is a slow-evaporating, high-boiling point solvent that plays a crucial role in the formulation of high-quality cellulose ester lacquers. Its unique properties make it an invaluable component for controlling drying characteristics, enhancing film properties, and ensuring a premium finish. This document provides detailed application notes, experimental protocols, and performance data on the use of **diacetone alcohol** in lacquers based on cellulose nitrate and cellulose acetate butyrate.

Diacetone alcohol is particularly valued for its ability to improve the flow and leveling of lacquers, which minimizes surface defects such as brush marks and orange peel[1]. Its slow evaporation rate extends the "open time" of the lacquer, allowing for a smoother application and a more uniform film formation[1]. Furthermore, DAA contributes to a hard, glossy finish, making it a preferred solvent in brushing-type lacquers where a brilliant sheen is desired[1]. It is compatible with a wide range of resins and other solvents, offering formulators flexibility in developing specific lacquer characteristics[1].

Key Properties of Diacetone Alcohol

A summary of the key physical and chemical properties of **diacetone alcohol** is presented in Table 1.

Property	Value
Chemical Formula	C ₆ H ₁₂ O ₂
Molecular Weight	116.16 g/mol
Boiling Point	166 °C
Flash Point	58 °C (Closed Cup)
Evaporation Rate (n-butyl acetate = 1)	0.15
Solubility in Water	Complete

(Data sourced from multiple chemical supplier databases)

Application in Cellulose Nitrate Lacquers

Diacetone alcohol is frequently used as a "super-high boiling" solvent in nitrocellulose lacquers to control volatility, prevent blushing, and improve flow[2]. It allows for the incorporation of a higher solids content without excessively increasing the viscosity, leading to thicker, more durable films.

Table 2: Example Formulations of Cellulose Nitrate Lacquers

Component	Formulation A (Standard)	Formulation B (High Gloss)
½ sec RS Nitrocellulose	15.0%	12.0%
Ester Gum	8.0%	10.0%
Dibutyl Phthalate (Plasticizer)	7.0%	6.0%
Ethyl Acetate	25.0%	20.0%
Butyl Acetate	20.0%	15.0%
Toluene	25.0%	22.0%
Diacetone Alcohol	0.0%	15.0%

Table 3: Performance Data of Cellulose Nitrate Lacquers

Property	Formulation A	Formulation B	Test Method
Viscosity (Poise)	25	35	ASTM D1343
Drying Time (Tack-free, min)	15	25	Finger Touch
Film Hardness (Pencil)	H	2H	ASTM D3363
Specular Gloss (60°)	85	95	ASTM D523

Application in Cellulose Acetate Butyrate (CAB) Lacquers

In cellulose acetate butyrate (CAB) lacquers, **diacetone alcohol** is a key solvent that enhances solubility and stability[3][4]. Its use can lead to clear, non-blushing films with excellent adhesion and flexibility.

Table 4: Example Formulations of Cellulose Acetate Butyrate Lacquers

Component	Formulation C (Standard)	Formulation D (High Solids)
CAB-381-20 (Cellulose Acetate Butyrate)	12.0%	18.0%
Acrylic Resin	10.0%	12.0%
Diocetyl Phthalate (Plasticizer)	5.0%	7.0%
Methyl Ethyl Ketone (MEK)	30.0%	20.0%
Toluene	43.0%	28.0%
Diacetone Alcohol	0.0%	15.0%

Table 5: Performance Data of Cellulose Acetate Butyrate Lacquers

Property	Formulation C	Formulation D	Test Method
Viscosity (Poise)	30	45	ASTM D1343
Drying Time (Tack-free, min)	20	35	Finger Touch
Film Hardness (Pencil)	F	H	ASTM D3363
Specular Gloss (60°)	88	92	ASTM D523

Experimental Protocols

Viscosity Measurement (ASTM D1343)

Objective: To determine the viscosity of the cellulose ester lacquer.

Apparatus:

- Falling Ball Viscometer
- Constant temperature bath (25 ± 0.1 °C)
- Steel balls of specified diameter
- Viscosity tubes

Procedure:

- Prepare the lacquer solution as per the formulation.
- Allow the solution to equilibrate to 25 °C in the constant temperature bath.
- Fill the viscosity tube with the lacquer solution, avoiding air bubbles.

- Release a steel ball into the solution and measure the time it takes to fall between two marked points on the tube.
- Calculate the viscosity in poise using the ball's constant and the fall time.

Film Hardness by Pencil Test (ASTM D3363)

Objective: To assess the hardness of the dried lacquer film.

Apparatus:

- A set of calibrated pencils of varying hardness (6B to 6H).
- A mechanical pencil holder that maintains a 45° angle.
- A flat, smooth substrate for coating application.

Procedure:

- Apply a uniform film of the lacquer to the substrate and allow it to dry completely under specified conditions.
- Starting with the softest pencil, push the pencil lead firmly against the film at a 45° angle.
- Observe if the pencil scratches or gouges the film.
- Repeat the test with progressively harder pencils until the film is scratched.
- The pencil hardness rating is the hardest pencil that does not scratch the film.

Specular Gloss Measurement (ASTM D523)

Objective: To measure the specular gloss of the lacquer film.

Apparatus:

- A glossmeter with a 60° geometry.
- Calibrated high-gloss and low-gloss standards.

- A flat, smooth substrate for coating application.

Procedure:

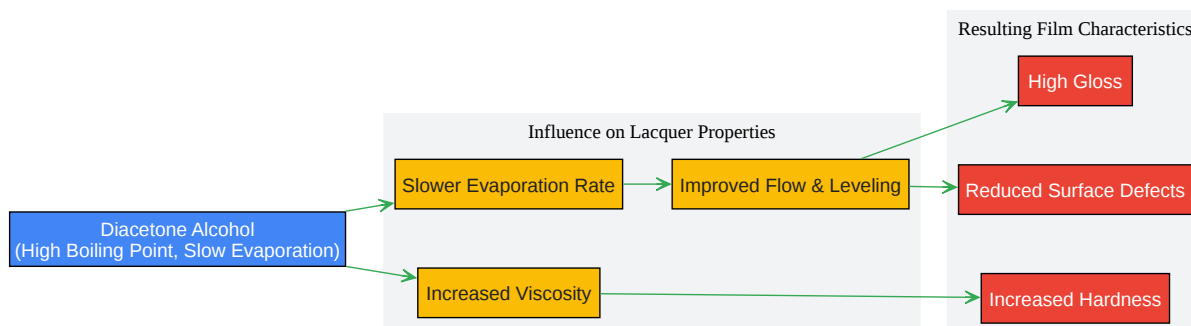
- Apply a uniform film of the lacquer to the substrate and allow it to dry completely.
- Calibrate the glossmeter using the provided standards.
- Place the glossmeter on the surface of the lacquer film and take a reading.
- Take multiple readings at different locations on the film and calculate the average.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for Cellulose Ester Lacquer Formulation and Testing.



[Click to download full resolution via product page](#)

Caption: Influence of **Diacetone Alcohol** on Lacquer Properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. store.astm.org [store.astm.org]
- 2. ia601401.us.archive.org [ia601401.us.archive.org]
- 3. US2400453A - Cellulose acetate butyrate coating compositions - Google Patents [patents.google.com]
- 4. WO2007059059A2 - A removable solvent based paint formulation and system - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Application of Diacetone Alcohol in Cellulose Ester Lacquers: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1670379#application-of-diacetone-alcohol-in-cellulose-ester-lacquers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com